

# Available Scientific Context and Data for Lofendazam

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Lofendazam

CAS No.: 29176-29-2

Cat. No.: S533462

[Get Quote](#)

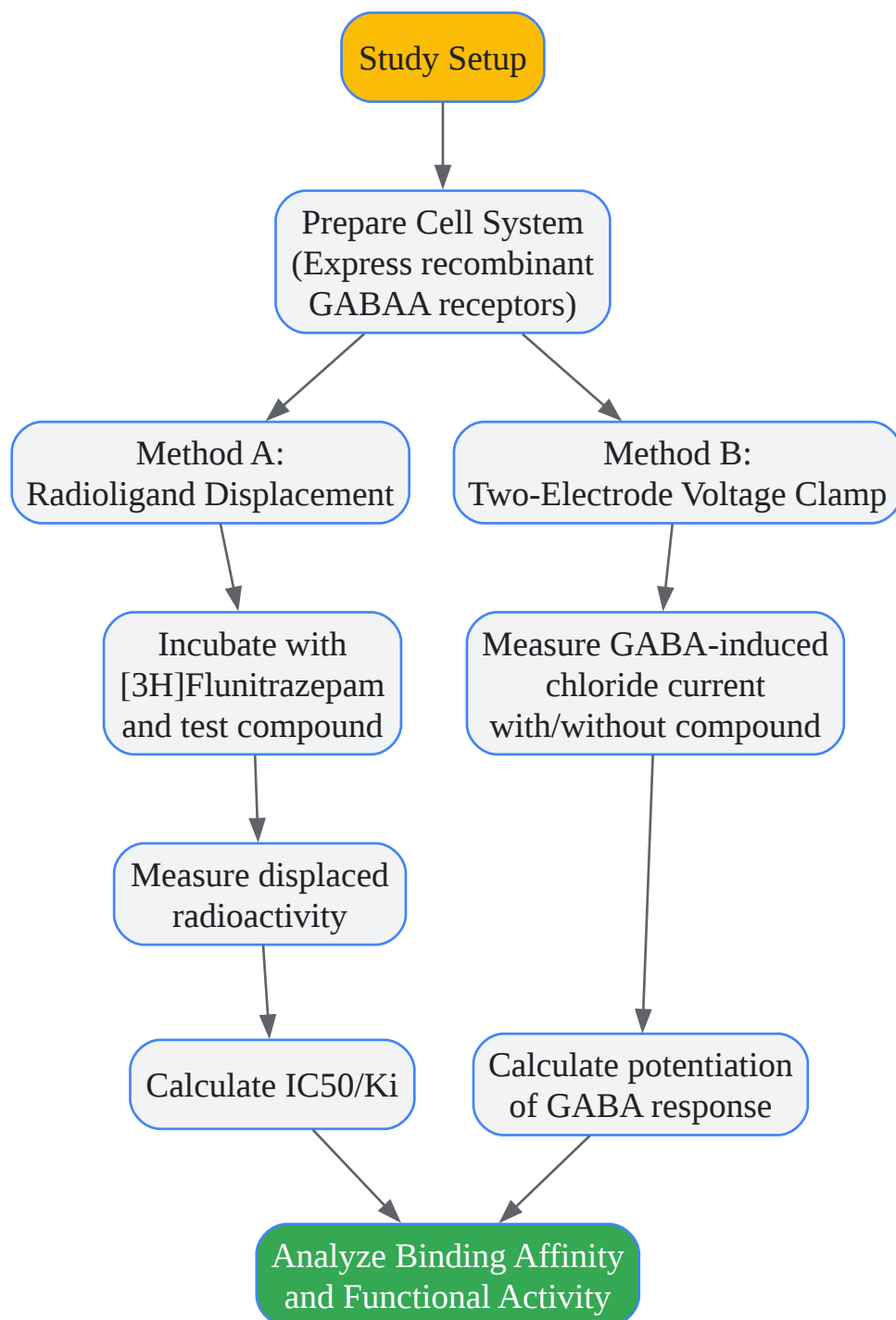
Benzodiazepines like **Lofendazam** exert their effects by binding to the GABAA receptor, a chloride ion channel in the brain. Binding occurs at the interface between the  $\alpha$  and  $\gamma 2$  subunits [1]. The specific binding affinity of a benzodiazepine drug is a primary determinant of its pharmacological activity [2].

One study provided a specific docking score for **Lofendazam** against the GABA-A receptor associated protein (PDB: 1KJT). This score represents a computational prediction of binding affinity, where a more negative value suggests stronger binding [3].

Compound / Conformer	Dock Score (Against 1KJT)
Lofendazam	-4.7373 [3]
N1-benzoyl-7-bromo-4-methyl-1,5-benzodiazepine-2-one, conformer_C3	-5.0915 [3]
N1-(1,3,4-thiadiazol-2-yl amino acetyl)-7-chloro-4-methyl-1,5-benzodiazepine-2-one, Conformer_C2	-4.6532 [3]

## Common Experimental Protocols for Binding Studies

The search results highlight two standard experimental methods used to determine binding affinity and functional activity for benzodiazepines, which would be relevant for any comparison study [1].



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Different Benzodiazepines Bind with Distinct ... [pmc.ncbi.nlm.nih.gov]
2. relationship between binding affinity to the benzodiazepine ... [pubmed.ncbi.nlm.nih.gov]
3. Molecular Modelling of 1H-Benzo [b] [1,5] Diazepine-2(3H) [hal.science]

To cite this document: Smolecule. [Available Scientific Context and Data for Lofendazam]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b533462#lofendazam-binding-affinity-comparison-studies>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)